

Solubility Profile of 1,4-Benzoquinone Dioxime in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Benzoquinone dioxime

Cat. No.: B092302

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,4-benzoquinone dioxime** in various organic solvents. The information contained herein is intended to support research, development, and formulation activities involving this compound.

Introduction

1,4-Benzoquinone dioxime (CAS No. 105-11-3), a compound of significant interest in various chemical and pharmaceutical applications, exhibits a solubility profile that is critical for its handling, reaction chemistry, and formulation. Understanding its solubility in different organic solvents is paramount for optimizing experimental conditions and developing effective delivery systems. This guide summarizes the available quantitative solubility data, provides detailed experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of **1,4-benzoquinone dioxime** has been reported in a limited number of organic solvents. The available quantitative data is summarized in Table 1. It is generally characterized as being soluble in polar organic solvents and sparingly soluble or insoluble in nonpolar solvents and water.

Table 1: Quantitative Solubility of **1,4-Benzoquinone Dioxime** in Various Solvents

Solvent	Temperature (°C)	Solubility	Citation
Water	22.5	< 0.01 g/100 mL	[1][2]
Dioxane	Not Specified	1 g/100 mL	[2]

Note: The majority of available literature describes the solubility of **1,4-benzoquinone dioxime** in qualitative terms. It is reported to be soluble in ethanol, acetone, and chloroform, and insoluble in benzene and gasoline.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for many scientific and industrial processes. The following are detailed methodologies for key experiments to determine the solubility of **1,4-benzoquinone dioxime** in organic solvents.

Isothermal Shake-Flask Gravimetric Method

This method is a reliable and widely used technique for determining the equilibrium solubility of a solid compound in a solvent.

3.1.1. Materials

- **1,4-Benzoquinone dioxime** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Analytical balance (± 0.1 mg accuracy)
- Thermostatic shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Glass vials with screw caps
- Volumetric flasks

- Pipettes
- Drying oven

3.1.2. Procedure

- **Sample Preparation:** Add an excess amount of **1,4-benzoquinone dioxime** to a series of glass vials. The presence of undissolved solid is crucial to ensure that equilibrium is reached with a saturated solution.
- **Solvent Addition:** Accurately add a known volume or mass of the selected organic solvent to each vial.
- **Equilibration:** Tightly cap the vials and place them in a thermostatic shaker bath set to the desired temperature. Agitate the vials for a sufficient period (typically 24-72 hours) to ensure that equilibrium solubility is achieved. The optimal equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute remains constant.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) pipette. To avoid precipitation or crystallization due to temperature changes, immediately filter the solution using a syringe filter into a pre-weighed volumetric flask.
- **Gravimetric Analysis:** Determine the mass of the collected filtrate. Evaporate the solvent from the flask under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause decomposition of the solute.
- **Drying and Weighing:** Once the solvent is fully evaporated, dry the flask containing the solid residue in a drying oven at a suitable temperature until a constant weight is achieved.
- **Calculation:** The solubility (S) can be calculated using the following formula:

$$S \text{ (g/100 g solvent)} = (m_{\text{residue}} / m_{\text{solvent}}) * 100$$

where:

- m_{residue} is the mass of the dried **1,4-benzoquinone dioxime**.
- m_{solvent} is the mass of the solvent in the aliquot taken.

UV/Vis Spectrophotometric Method

This method is a rapid and sensitive technique for determining the solubility of compounds that possess a chromophore, such as **1,4-benzoquinone dioxime**.

3.2.1. Materials

- UV/Vis spectrophotometer
- Quartz cuvettes
- All materials listed in section 3.1.1.

3.2.2. Procedure

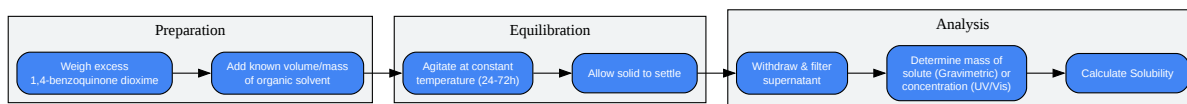
- Preparation of Saturated Solution: Follow steps 1-5 as described in the isothermal shake-flask gravimetric method (section 3.1.2).
- Preparation of Calibration Curve:
 - Prepare a stock solution of **1,4-benzoquinone dioxime** of a known concentration in the solvent of interest.
 - Perform a series of dilutions to create a set of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **1,4-benzoquinone dioxime** in the chosen solvent.
 - Plot a calibration curve of absorbance versus concentration. The plot should be linear and pass through the origin (or close to it). Determine the equation of the line ($y = mx + c$), where y is absorbance, x is concentration, m is the slope, and c is the y-intercept.

- Sample Analysis:
 - Take a known volume of the clear, filtered supernatant from the saturated solution and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation: Use the equation from the calibration curve to calculate the concentration of the diluted sample. Then, account for the dilution factor to determine the concentration of the original saturated solution, which represents the solubility.

$$\text{Solubility} = (\text{Concentration}_{\text{diluted}} * \text{Dilution}_{\text{factor}})$$

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for determining the solubility of **1,4-benzoquinone dioxime** using the isothermal shake-flask method.



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Caption: Workflow for solubility determination.

This guide provides a foundational understanding of the solubility profile of **1,4-benzoquinone dioxime** and the experimental means to accurately determine it. For specific applications, it is recommended to perform solubility studies in the relevant solvent systems and at the required temperatures.

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